

Application Notes and Protocols for WZ4003-d5

Stock Solution Preparation

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Compound of Interest

Compound Name: WZ4003-d5

Cat. No.: B1163808

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **WZ4003-d5**, a deuterated analog of the potent and selective NUAKE family kinase inhibitor, WZ4003. These application notes are intended to guide researchers in accurately preparing this reagent for use in various experimental settings. The protocol includes information on the chemical properties of WZ4003, recommended solvents, step-by-step preparation instructions, and storage conditions. Additionally, a summary of the LKB1-NUAK signaling pathway, the target of WZ4003, is provided to offer context for its mechanism of action.

Introduction

WZ4003 is a highly specific inhibitor of NUAKE1 (NUAK family SNF1-like kinase 1) and NUAKE2, with IC₅₀ values of 20 nM and 100 nM, respectively.^{[1][2][3]} It shows minimal inhibition against a large panel of other kinases, making it a valuable tool for studying the roles of NUAKE kinases in cellular processes.^[1] NUAKE kinases are activated by the tumor suppressor kinase LKB1 and are implicated in regulating cell adhesion, proliferation, and migration.^{[1][4]} **WZ4003-d5** is a deuterated version of WZ4003, often used in pharmacokinetic studies to facilitate mass spectrometry-based detection. Accurate preparation of a stock solution is the first critical step for reliable and reproducible experimental results.

Chemical Properties and Data Presentation

Important Note on Molecular Weight: The molecular weight of non-deuterated WZ4003 is approximately 497.0 g/mol. The "-d5" designation in **WZ4003-d5** signifies the replacement of five hydrogen atoms with deuterium. This substitution increases the molecular weight of the compound. The exact molecular weight of **WZ4003-d5** must be obtained from the supplier's certificate of analysis. The following table provides the chemical properties of the non-deuterated WZ4003 for reference. All calculations for stock solution preparation must be adjusted using the specific molecular weight of the **WZ4003-d5** lot being used.

Property	Value	Reference
Chemical Name	N-(3-((5-chloro-2-((2-methoxy-4-(4-methylpiperazin-1-yl)phenyl)amino)pyrimidin-4-yl)oxy)phenyl)propanamide	N/A
Molecular Formula (WZ4003)	C ₂₅ H ₂₉ ClN ₆ O ₃	N/A
Molecular Weight (WZ4003)	~497.0 g/mol	N/A
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO	N/A

Experimental Protocol: WZ4003-d5 Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **WZ4003-d5** in DMSO.

Materials:

- **WZ4003-d5** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

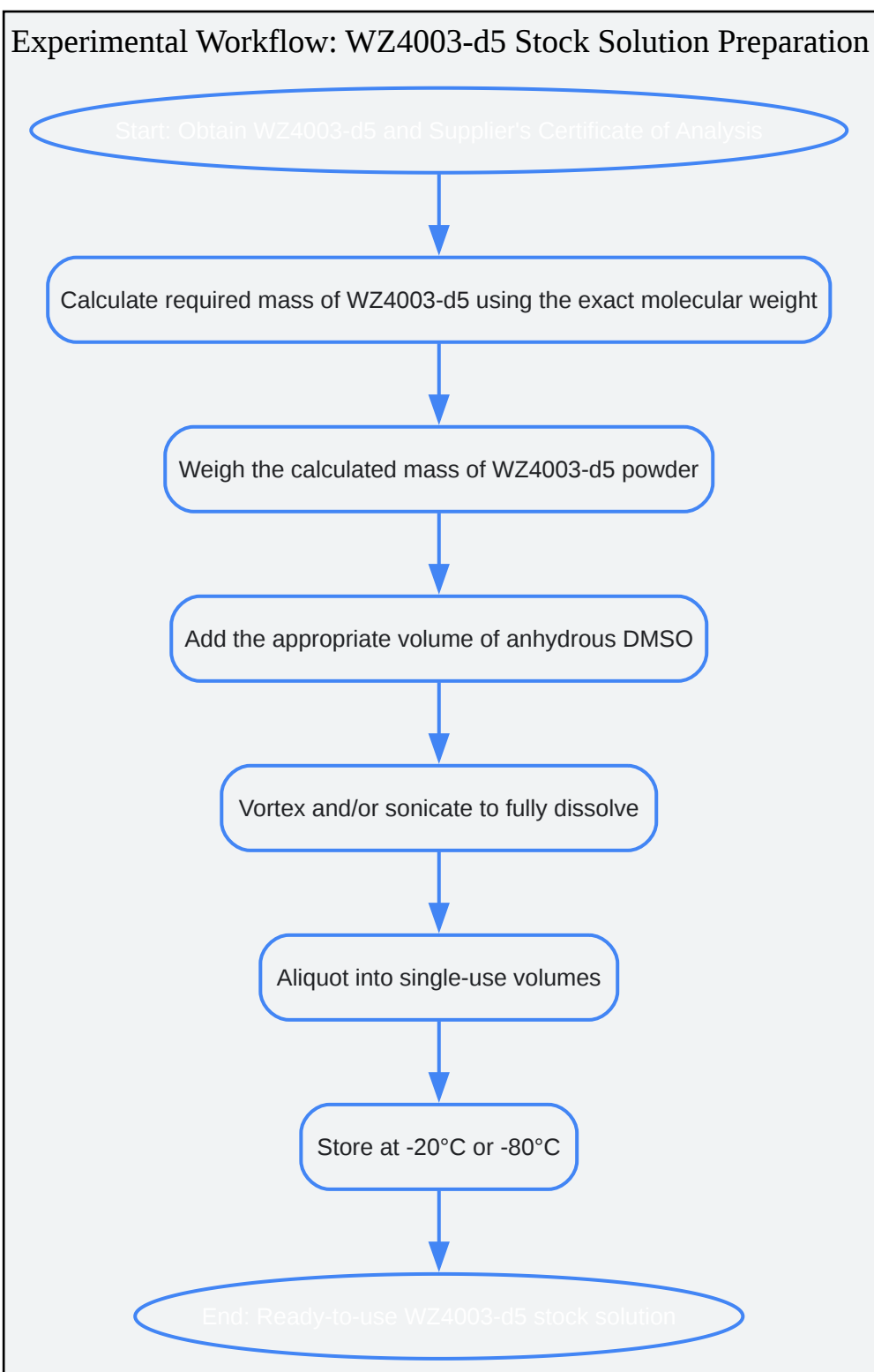
Procedure:

- Determine the required mass of **WZ4003-d5**:
 - Obtain the exact molecular weight (MW) of your **WZ4003-d5** from the supplier's documentation.
 - Use the following formula to calculate the mass of **WZ4003-d5** required to make a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (L)} * \text{MW (g/mol)}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, assuming a hypothetical MW of 502.0 g/mol for **WZ4003-d5**: $\text{Mass (mg)} = 10 * 0.001 * 502.0 = 5.02 \text{ mg}$
- Weigh the **WZ4003-d5** powder:
 - On a calibrated analytical balance, carefully weigh the calculated amount of **WZ4003-d5** powder into a microcentrifuge tube or vial.
- Add the solvent:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **WZ4003-d5** powder. For the example above, this would be 1 mL.
- Dissolve the compound:
 - Cap the tube securely and vortex thoroughly for at least 1-2 minutes to dissolve the powder.
 - If the compound does not fully dissolve, brief sonication in an ultrasonic bath may be helpful. Visually inspect the solution to ensure there are no visible particles.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. Refer to the supplier's data sheet for specific stability information.

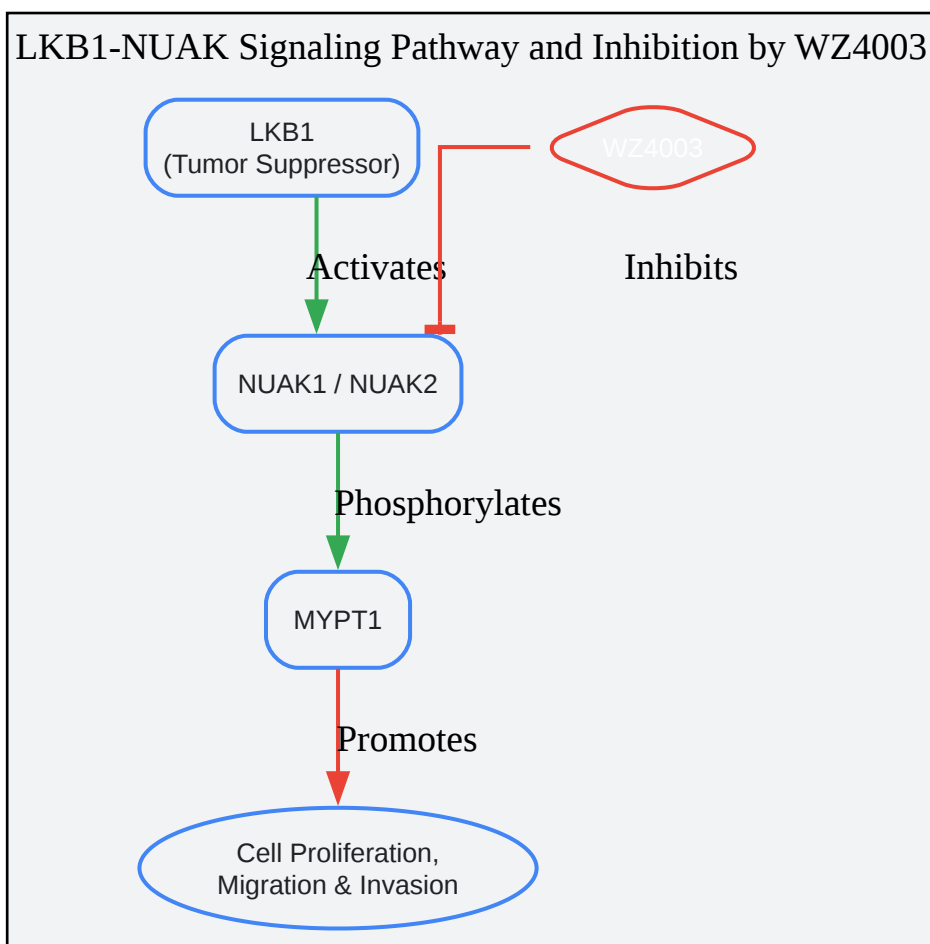
WZ4003-d5 Signaling Pathway and Experimental Workflow

The following diagrams illustrate the experimental workflow for preparing the **WZ4003-d5** stock solution and the LKB1-NUAK signaling pathway that WZ4003 inhibits.



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Caption: Workflow for preparing **WZ4003-d5** stock solution.



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Caption: Inhibition of the LKB1-NUAK pathway by WZ4003.

Conclusion

This document provides a comprehensive guide for the preparation of **WZ4003-d5** stock solutions. By following this protocol and paying close attention to the critical detail of using the exact molecular weight provided by the supplier, researchers can ensure the accuracy and reproducibility of their experiments investigating the LKB1-NUAK signaling axis and its role in various biological processes.

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